

A Comparative Guide to the Spectroscopic Confirmation of 2-Phenylpentan-1-amine

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Compound of Interest

Compound Name: 2-Phenylpentan-1-amine

CAS No.: 104177-99-3

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For researchers, scientists, and professionals in drug development, the unambiguous confirmation of a molecule's structure is a cornerstone of scientific rigor and regulatory compliance. This guide provides an in-depth technical comparison of spectroscopic methods for the structural elucidation of **2-Phenylpentan-1-amine**, a chiral primary amine with potential applications in medicinal chemistry and organic synthesis. We will explore the expected data from core spectroscopic techniques, detail the experimental protocols for their acquisition, and compare these methods with alternative analytical strategies, providing a comprehensive framework for the robust characterization of this and similar molecules.

The Imperative of Structural Verification

In the pharmaceutical landscape, even minor variations in molecular structure, such as stereoisomerism, can lead to drastic differences in pharmacological activity and toxicity. Therefore, the precise determination of a compound's constitution and stereochemistry is not merely an academic exercise but a critical step in the drug discovery and development pipeline. This guide uses **2-Phenylpentan-1-amine** as a model to illustrate a best-practice approach to structural confirmation, grounded in the principles of modern analytical chemistry.

Primary Spectroscopic Techniques for Structural Elucidation

The primary toolkit for the structural analysis of organic molecules includes Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Each technique provides a unique piece of the structural puzzle, and their combined application allows for a confident assignment of the molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Carbon-Hydrogen Framework

NMR spectroscopy is arguably the most powerful tool for determining the precise connectivity of atoms in a molecule. By probing the magnetic properties of atomic nuclei, primarily ^1H and ^{13}C , we can deduce the chemical environment and spatial relationships of the atoms within the **2-Phenylpentan-1-amine** structure.

The proton NMR spectrum provides information on the number of different types of protons, their chemical environment, and their proximity to other protons. Based on the structure of **2-Phenylpentan-1-amine** and data from similar compounds, we can predict the following ^1H NMR spectrum.

Table 1: Predicted ^1H NMR Data for **2-Phenylpentan-1-amine** (in CDCl_3)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~7.35 - 7.15	m	5H	Ar-H	Protons on the phenyl ring.
~2.90	m	1H	H-2	Methine proton adjacent to the phenyl group and the aminomethyl group.
~2.70	m	2H	CH ₂ -NH ₂	Methylene protons adjacent to the chiral center and the amine group.
~1.65	m	2H	CH ₂ -3	Methylene protons of the propyl chain.
~1.40	s (broad)	2H	NH ₂	Protons of the primary amine; signal is often broad and can exchange with D ₂ O. [1] [2] [3]
~1.30	m	2H	CH ₂ -4	Methylene protons of the propyl chain.
~0.85	t	3H	CH ₃ -5	Terminal methyl group of the propyl chain.

The carbon-13 NMR spectrum reveals the number of unique carbon environments in the molecule.

Table 2: Predicted ^{13}C NMR Data for **2-Phenylpentan-1-amine** (in CDCl_3)

Chemical Shift (δ , ppm)	Assignment	Rationale
~145	C-Ar (ipso)	Quaternary carbon of the phenyl ring attached to the pentyl chain.
~128.5	C-Ar (ortho, meta)	Aromatic carbons.
~126.0	C-Ar (para)	Aromatic carbon.
~48	CH-2	Chiral methine carbon.
~45	$\text{CH}_2\text{-NH}_2$	Carbon adjacent to the primary amine.
~35	$\text{CH}_2\text{-3}$	Propyl chain carbon.
~21	$\text{CH}_2\text{-4}$	Propyl chain carbon.
~14	$\text{CH}_3\text{-5}$	Terminal methyl carbon.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule by detecting their characteristic vibrational frequencies. For **2-Phenylpentan-1-amine**, the key functional groups are the primary amine and the aromatic ring.

Table 3: Predicted IR Absorption Bands for **2-Phenylpentan-1-amine**

Wavenumber (cm ⁻¹)	Vibration	Description
3400-3250	N-H stretch	Two bands characteristic of a primary amine (asymmetric and symmetric stretching).[2][3][4]
3100-3000	C-H stretch (aromatic)	C-H stretching vibrations of the phenyl ring.
3000-2850	C-H stretch (aliphatic)	C-H stretching vibrations of the pentyl chain.
1650-1580	N-H bend	Bending vibration of the primary amine.[4]
1600, 1450	C=C stretch (aromatic)	In-ring carbon-carbon stretching of the phenyl group.
1250-1020	C-N stretch	Carbon-nitrogen stretching of the aliphatic amine.[4]
910-665	N-H wag	Out-of-plane bending of the primary amine.[4]
770-730, 710-690	C-H out-of-plane bend	Bending vibrations characteristic of a monosubstituted benzene ring.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of a compound and offers insights into its structure through analysis of its fragmentation patterns. For **2-Phenylpentan-1-amine** (C₁₁H₁₇N), the molecular weight is 163.26 g/mol .

Table 4: Predicted Mass Spectrometry Fragmentation for **2-Phenylpentan-1-amine**

m/z	Proposed Fragment	Rationale
163	$[M]^+$	Molecular ion peak. The odd molecular weight is consistent with the presence of one nitrogen atom (the Nitrogen Rule). [1] [2] [3]
134	$[M - C_2H_5]^+$	Loss of an ethyl radical from the propyl chain.
120	$[M - C_3H_7]^+$	Loss of a propyl radical, a common fragmentation for alkylbenzenes.
91	$[C_7H_7]^+$	Tropylium ion, a very common and stable fragment for compounds containing a benzyl group.
30	$[CH_2NH_2]^+$	Alpha-cleavage, a characteristic fragmentation of primary amines, leading to a stable iminium ion.

Experimental Protocols

To obtain high-quality spectroscopic data, adherence to standardized experimental protocols is crucial.

NMR Spectroscopy Acquisition

- Sample Preparation: Dissolve 5-10 mg of **2-Phenylpentan-1-amine** in approximately 0.7 mL of deuterated chloroform ($CDCl_3$) containing tetramethylsilane (TMS) as an internal standard. For ^{13}C NMR, a higher concentration (20-50 mg) may be required.
- 1H NMR Acquisition:
 - Use a standard single-pulse experiment on a 400 MHz or higher spectrometer.

- Set the spectral width to cover a range of 0-10 ppm.
- Acquire 16-32 scans with a relaxation delay of 1-2 seconds.
- ¹³C NMR Acquisition:
 - Use a proton-decoupled single-pulse experiment.
 - Set the spectral width to 0-160 ppm.
 - Acquire a sufficient number of scans (e.g., 1024 or more) to achieve a good signal-to-noise ratio, with a relaxation delay of 2-5 seconds.
- Data Processing: Perform Fourier transformation, phase correction, and baseline correction of the acquired Free Induction Decays (FIDs). Reference the spectra to the TMS signal (0.00 ppm).

IR Spectroscopy Acquisition

- Sample Preparation: As **2-Phenylpentan-1-amine** is expected to be a liquid, a thin film can be prepared by placing a drop of the neat liquid between two sodium chloride (NaCl) or potassium bromide (KBr) plates.
- Data Acquisition:
 - Use a Fourier-Transform Infrared (FT-IR) spectrometer.
 - Record a background spectrum of the clean salt plates.
 - Record the sample spectrum over a range of 4000-400 cm⁻¹.
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The background spectrum is automatically subtracted from the sample spectrum to yield the final IR spectrum of the compound.

Mass Spectrometry Acquisition (GC-MS)

- Sample Preparation: Prepare a dilute solution (e.g., 1 mg/mL) of **2-Phenylpentan-1-amine** in a volatile solvent such as dichloromethane or hexane.
- Gas Chromatography (GC) Conditions:
 - Injector: Split/splitless injector at 250°C.
 - Column: A nonpolar capillary column (e.g., DB-5ms).
 - Oven Program: Start at a low temperature (e.g., 50°C) and ramp up to a higher temperature (e.g., 280°C) at a rate of 10-20°C/min to ensure separation from any impurities.
- Mass Spectrometry (MS) Conditions:
 - Ionization: Electron Ionization (EI) at 70 eV.
 - Analyzer: Quadrupole or ion trap.
 - Scan Range: m/z 30-300.
- Data Analysis: Identify the peak corresponding to **2-Phenylpentan-1-amine** in the total ion chromatogram and extract the corresponding mass spectrum for analysis.

Comparison with Alternative Analytical Techniques

While the combination of NMR, IR, and MS provides a robust confirmation of the structure, other techniques can offer complementary or more specific information, particularly concerning stereochemistry.

Chiral High-Performance Liquid Chromatography (HPLC)

For chiral molecules like **2-Phenylpentan-1-amine**, determining the enantiomeric purity is often a critical requirement. Chiral HPLC is the gold standard for this application.

- Principle: Chiral HPLC utilizes a chiral stationary phase (CSP) that interacts diastereomerically with the enantiomers of the analyte, leading to different retention times

and thus their separation.^{[5][6][7]}

- **Advantages:** Provides accurate determination of enantiomeric excess (ee). Can be used for both analytical and preparative-scale separations.
- **Disadvantages:** Requires method development to find a suitable CSP and mobile phase. Does not provide detailed structural information beyond the separation of enantiomers.
- **Comparison:** While NMR with chiral shift reagents can also be used to determine enantiomeric purity, chiral HPLC is generally more sensitive, accurate, and widely applicable.

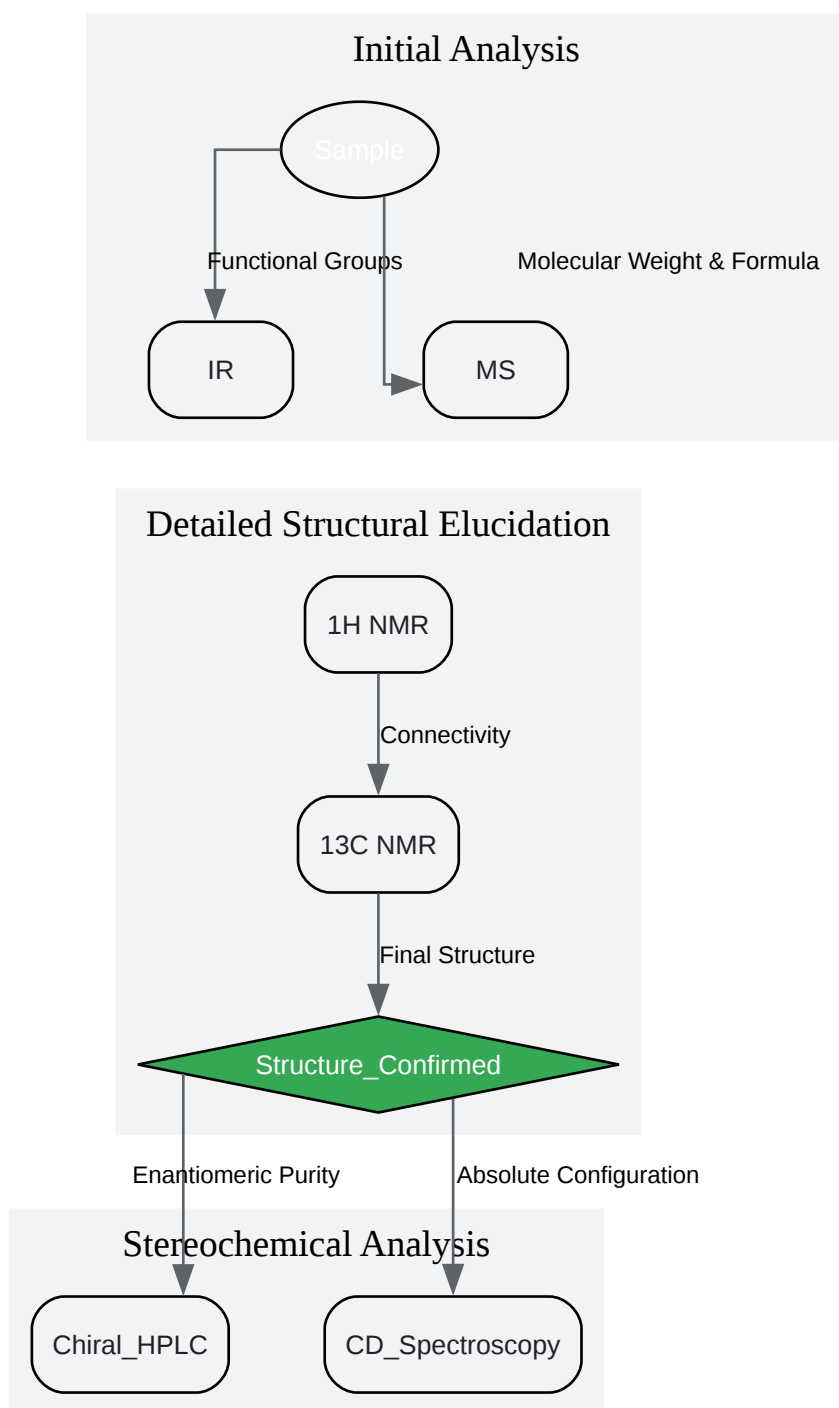
Circular Dichroism (CD) Spectroscopy

CD spectroscopy measures the differential absorption of left and right circularly polarized light by chiral molecules. It is a powerful tool for probing the stereochemistry of a molecule.

- **Principle:** Enantiomers will produce mirror-image CD spectra. The sign and intensity of the Cotton effects in the CD spectrum are related to the absolute configuration of the molecule.^{[1][2][4][8][9]}
- **Advantages:** Highly sensitive to stereochemistry. Can be used to determine the absolute configuration by comparing experimental spectra with quantum chemical calculations.^[3]
- **Disadvantages:** Requires the presence of a chromophore near the stereocenter for a strong signal. Interpretation can be complex and often requires theoretical calculations.
- **Comparison:** CD spectroscopy provides direct information about the three-dimensional arrangement of atoms, which is not directly accessible from standard NMR or MS. It is a more specialized technique than chiral HPLC for routine enantiomeric purity analysis but offers deeper insights into the absolute stereochemistry.

Workflow for Structural Confirmation

The following diagram illustrates a logical workflow for the comprehensive structural confirmation of **2-Phenylpentan-1-amine**.



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Caption: A logical workflow for the spectroscopic confirmation of **2-Phenylpentan-1-amine**.

Conclusion

The structural confirmation of **2-Phenylpentan-1-amine**, like any novel chemical entity, requires a multi-faceted analytical approach. The synergistic use of NMR spectroscopy, IR spectroscopy, and mass spectrometry provides a comprehensive picture of the molecule's constitution. For a chiral molecule such as this, these primary techniques should be complemented by methods like chiral HPLC and circular dichroism spectroscopy to fully characterize its stereochemical properties. This guide has outlined the expected spectroscopic data and provided robust experimental protocols, offering a solid foundation for researchers to confidently and accurately determine the structure of **2-Phenylpentan-1-amine** and other related compounds.

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